Technical Support Center: β-Catenin Peptide (CAS 265669-37-2)[1]

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Compound of Interest	
Compound Name:	*265669-37-2*
CAS No.:	*265669-37-2*
Cat. No.:	*B612472*

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Ticket ID: BCP-265669-SPT Status: Open Subject: Solubility, Storage, and Handling Protocols for β-Catenin Peptide (CAS **265669-37-2**) Assigned Specialist: Senior Application Scientist

Product Identity & Technical Specifications

Before proceeding with reconstitution, verify that your experimental requirements match the specific physicochemical properties of this CAS entry. In drug development and immunology, "β-catenin peptide" can refer to multiple sequences.

- CAS Number: **265669-37-2**[1][2][3]
- Common Name: β-Catenin (329-336) or Kb-binding peptide.
- Sequence: Arg-Thr-Tyr-Thr-Tyr-Glu-Lys-Leu (RTYTYEKL)
- Molecular Weight: ~1073.2 Da[2]
- Isoelectric Point (pI): ~8.5 (Theoretical)

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- Net Charge (pH 7.0): +1 (Cationic)

> *Critical Note on Identity: This specific CAS corresponds to the MHC Class I-restricted epitope often used in immunology or as a specific binding control. If you are looking for the stapled β-catenin inhibitor or the Tcf/Lef antagonist peptide (often fused to Penetratin), please verify your sequence, as those require different solvent strategies (often 100% DMSO).*

Solubility & Reconstitution Guide

The "Why" Behind the Protocol

Peptide solubility is dictated by the hydrophobicity profile and the net charge of the amino acids.

- The Challenge: CAS **265669-37-2** contains hydrophobic residues (Tyr, Leu) balanced by charged residues (Arg, Lys, Glu). While theoretically water-soluble, the specific salt form (TFA vs. Acetate) and secondary structures can cause aggregation.
- The Trap: Adding PBS (Phosphate Buffered Saline) directly to the lyophilized powder often causes immediate precipitation. The phosphate ions can neutralize the cationic charges (Arg/Lys) that keep the peptide in solution, leading to "salting out."

Standard Operating Procedure (SOP): Reconstitution

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Step	Action	Technical Rationale
1	Warm Up	Allow the vial to equilibrate to room temperature (20-25°C) for 30 mins before opening. Prevents condensation and hydrolysis.
2	Primary Solvent	Add sterile, deionized water (or 0.1% Acetic Acid if stubborn) to a concentration of 1–2 mg/mL.
3	Agitation	Vortex gently. If cloudy, sonicate in a water bath for 5–10 minutes. Sonication breaks intermolecular hydrophobic sheets.
4	Buffer Addition	Only after the peptide is fully dissolved in water, slowly dilute with buffer (PBS/Media) to the working concentration.

Solubility Decision Tree

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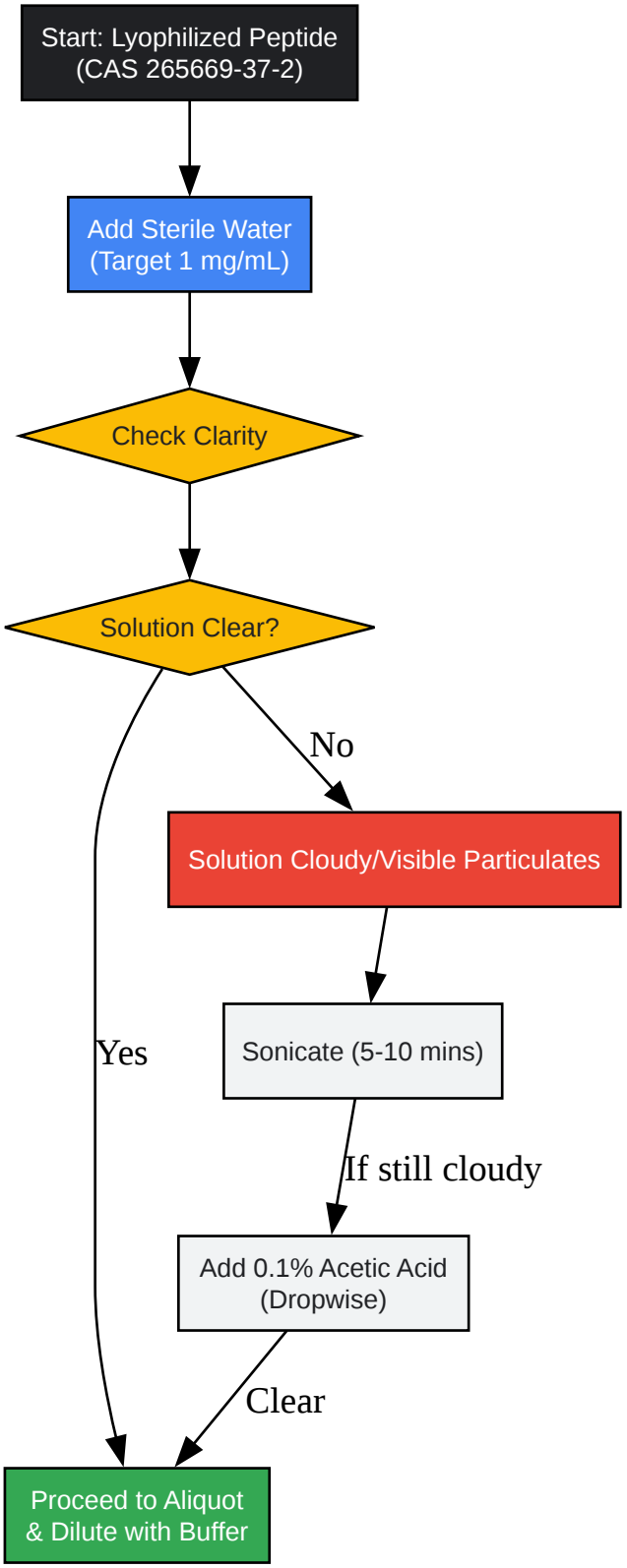

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Figure 1: Decision matrix for solubilizing zwitterionic/cationic peptides like **265669-37-2**.

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Storage & Stability Protocols

Master Storage Table

State	Temperature	Stability Estimate	Storage Condition
Lyophilized (Powder)	-20°C or -80°C	1–2 Years	Desiccated, protected from light.
Stock Solution (Water)	-20°C or -80°C	3–6 Months	Aliquoted (avoid freeze-thaw).
Working Solution (Media)	4°C	< 24 Hours	Do not store. Prepare fresh.

Critical Handling FAQs

Q: Can I refreeze the leftover solution? A:No. Peptide bonds are susceptible to shearing forces during ice crystal formation.

- Protocol: Upon initial reconstitution, immediately divide the stock solution into single-use aliquots (e.g., 20 µL or 50 µL) in low-binding Eppendorf tubes. Freeze these at -80°C. Thaw only what you need.

Q: Why did the peptide stick to the tube? A: This peptide contains Tyrosine and Leucine, making it somewhat "sticky" to standard polypropylene.

- Protocol: Use LoBind® (Protein/Peptide) tubes. If the concentration is very low (<0.1 mg/mL), add a carrier protein (0.1% BSA) if it doesn't interfere with your assay, to occupy the plastic binding sites.

Experimental Troubleshooting (Cell Culture)

Issue: "My peptide precipitates when I add it to cell culture media."

Diagnosis: This is a classic "Salting Out" or "Serum Binding" event.

- Salting Out: The high salt concentration in DMEM/RPMI (approx. 150mM) screens the charges on the peptide, causing hydrophobic collapse.

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- Serum Binding: Albumin in Fetal Bovine Serum (FBS) acts as a sponge for hydrophobic/charged peptides.

Troubleshooting Protocol:

- Pre-Dilution Step: Dilute your aqueous stock into serum-free media (Opti-MEM) first.
- Sequential Addition: Add the diluted peptide to the cells. Incubate for 1–2 hours (pulse) before adding the full serum-containing media. This allows the peptide to interact with the target (or MHC complex) before being sequestered by albumin.
- Concentration Check: Ensure your final concentration does not exceed the solubility limit in saline (often <500 µM for this class of peptides).

Mechanism of Action & Experimental Context

To assist in experimental design, the following diagram illustrates the standard Wnt/

-catenin pathway context where this peptide (or its inhibitors) operates.

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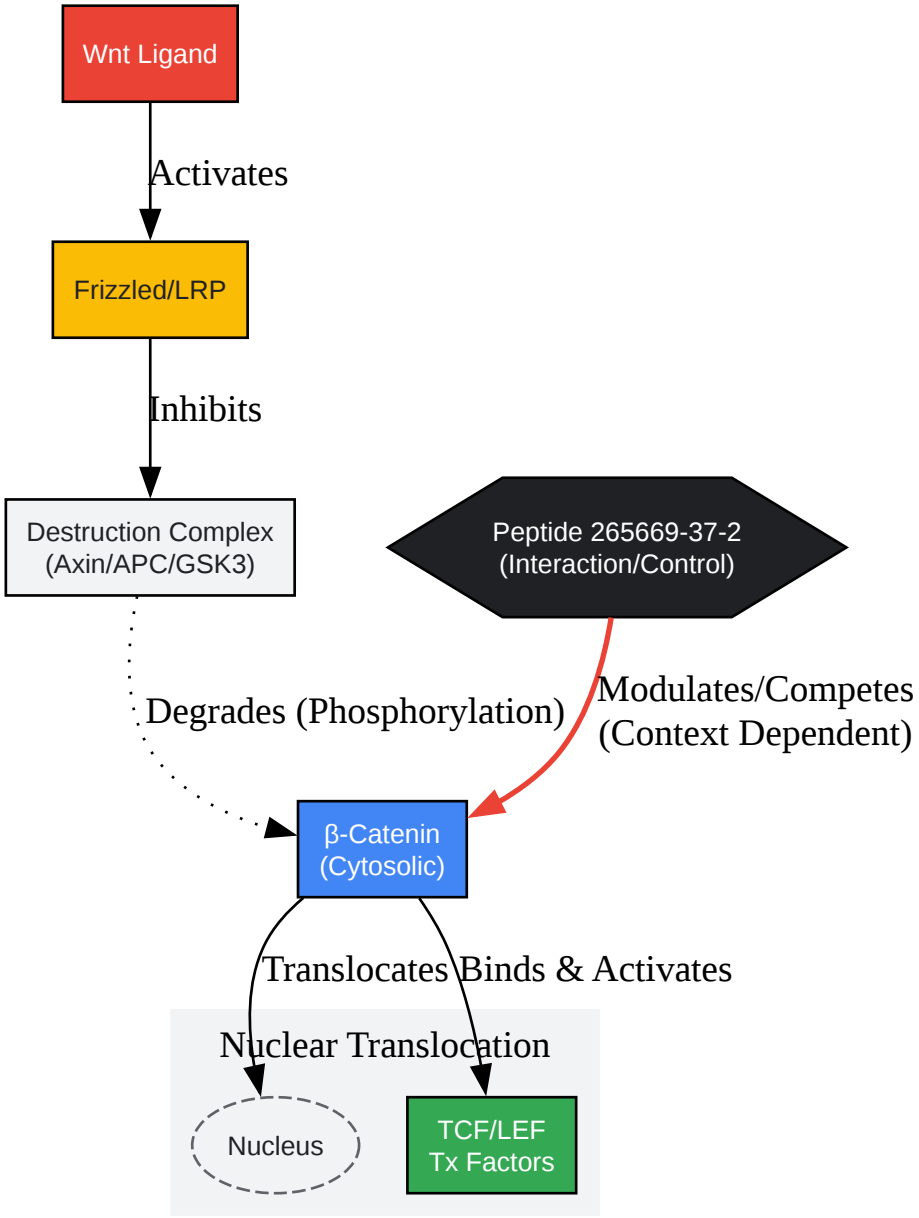

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Figure 2: Simplified Wnt signaling cascade showing the interaction node for β-catenin peptides.

References

- National Institute for Biological Standards and Control (NIBSC).Peptide Handling, Dissolution & Storage Guidelines. Retrieved from [Link]
- ResearchGate. (2022).[4] Troubleshooting Peptide Precipitation in Cell Culture Media. Retrieved from [Link]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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